

solubility of zinc iodate in various solvents

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Compound of Interest

Compound Name: Zinc iodate

Cat. No.: B1357762

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An In-Depth Technical Guide to the Solubility of **Zinc Iodate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of **zinc iodate** ($\text{Zn}(\text{IO}_3)_2$) in various solvents. The information is tailored for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's solubility characteristics for applications such as analytical reagents and medicinal preservatives.

Quantitative Solubility Data

The solubility of **zinc iodate** is influenced by the solvent, temperature, and the presence of other electrolytes. The following tables summarize the available quantitative data to facilitate comparison.

Table 1: Solubility of Zinc Iodate in Aqueous Solutions

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Solubility Product (Ksp)	Source(s)
Water	20	0.07749	1.87×10^{-3}	-	[1]
Water	20.2	-	-	-	[2]
Water	25	0.622 (g/100g solution)	-	3.9×10^{-6}	[3][4][5]
Water	28.4	-	-	-	[2]
Water	40.6	-	-	-	[2]
Hot Water	-	Soluble in 77 parts	-	-	[3][5]

Note: The solubility in hot water is qualitatively described as soluble in 77 parts, meaning 1 gram of **zinc iodate** dissolves in 77 mL of hot water.

Table 2: Solubility of Zinc Iodate Dihydrate ($\text{Zn}(\text{IO}_3)_2 \cdot 2\text{H}_2\text{O}$) in Water

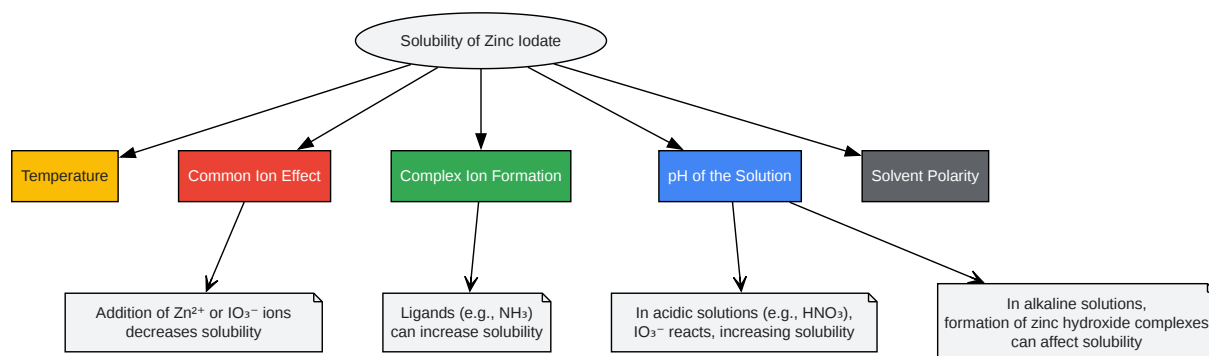
Temperature (°C)	Molar Solubility (mol/L)	Solubility Product (Ksp)	Source(s)
Not Specified	-	4.1×10^{-6}	[6]

Table 3: Qualitative Solubility of Zinc Iodate in Various Solvents

Solvent	Solubility	Source(s)
Alkali Solutions	Soluble	[1]
Nitric Acid	Soluble	[1]
Ammonia	Soluble	[1]
Dioxane-Water Mixtures	Soluble	[7]

Factors Influencing the Solubility of Zinc Iodate

The dissolution of **zinc iodate** in a solution is a dynamic equilibrium that can be influenced by several factors. Understanding these factors is crucial for controlling the concentration of zinc and iodate ions in solution.



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Caption: Factors affecting **zinc iodate** solubility.

Experimental Protocols for Solubility Determination

Accurate determination of **zinc iodate** solubility requires precise experimental methods. The following are detailed protocols for key techniques.

Gravimetric Method

This method involves the preparation of a saturated solution, followed by the evaporation of the solvent and weighing the remaining solute.

Protocol:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **zinc iodate** to a known volume of the solvent in a conical flask.
 - Continuously agitate the mixture at a constant temperature until equilibrium is reached (typically 24-48 hours). The presence of undissolved solid confirms saturation.
- Sample Withdrawal and Filtration:
 - Allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette fitted with a filter to prevent the transfer of solid particles.
- Evaporation and Weighing:
 - Transfer the filtered saturated solution to a pre-weighed evaporating dish.
 - Evaporate the solvent gently using a water bath or a hot plate at a low temperature to avoid decomposition of the **zinc iodate**.
 - Dry the residue in an oven at an appropriate temperature until a constant weight is achieved.
 - The weight of the residue corresponds to the mass of **zinc iodate** dissolved in the known volume of the solvent.

Iodometric Titration Method

This titrimetric method is used to determine the concentration of the iodate ion in a saturated solution.

Protocol:

- Preparation of Saturated Solution:
 - Prepare a saturated solution of **zinc iodate** as described in the gravimetric method.
- Sample Preparation for Titration:
 - Accurately pipette a known volume of the clear, saturated solution into a conical flask.
- Reaction with Iodide:
 - Acidify the solution with a dilute strong acid (e.g., sulfuric acid).
 - Add an excess of potassium iodide (KI) solution. The iodate ions will react with the iodide ions in the acidic medium to liberate iodine (I₂).
 - The reaction is: $\text{IO}_3^- + 5\text{I}^- + 6\text{H}^+ \rightarrow 3\text{I}_2 + 3\text{H}_2\text{O}$.
- Titration:
 - Titrate the liberated iodine with a standardized sodium thiosulfate (Na₂S₂O₃) solution.
 - The reaction is: $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$.
 - As the endpoint approaches (the solution turns pale yellow), add a few drops of starch indicator. The solution will turn a deep blue-black color.
 - Continue the titration until the blue color disappears, which indicates the endpoint.
- Calculation:
 - From the volume and concentration of the sodium thiosulfate solution used, calculate the moles of iodine, and subsequently the moles of iodate in the original sample. This allows

for the determination of the molar solubility of **zinc iodate**.

UV-Visible Spectrophotometry

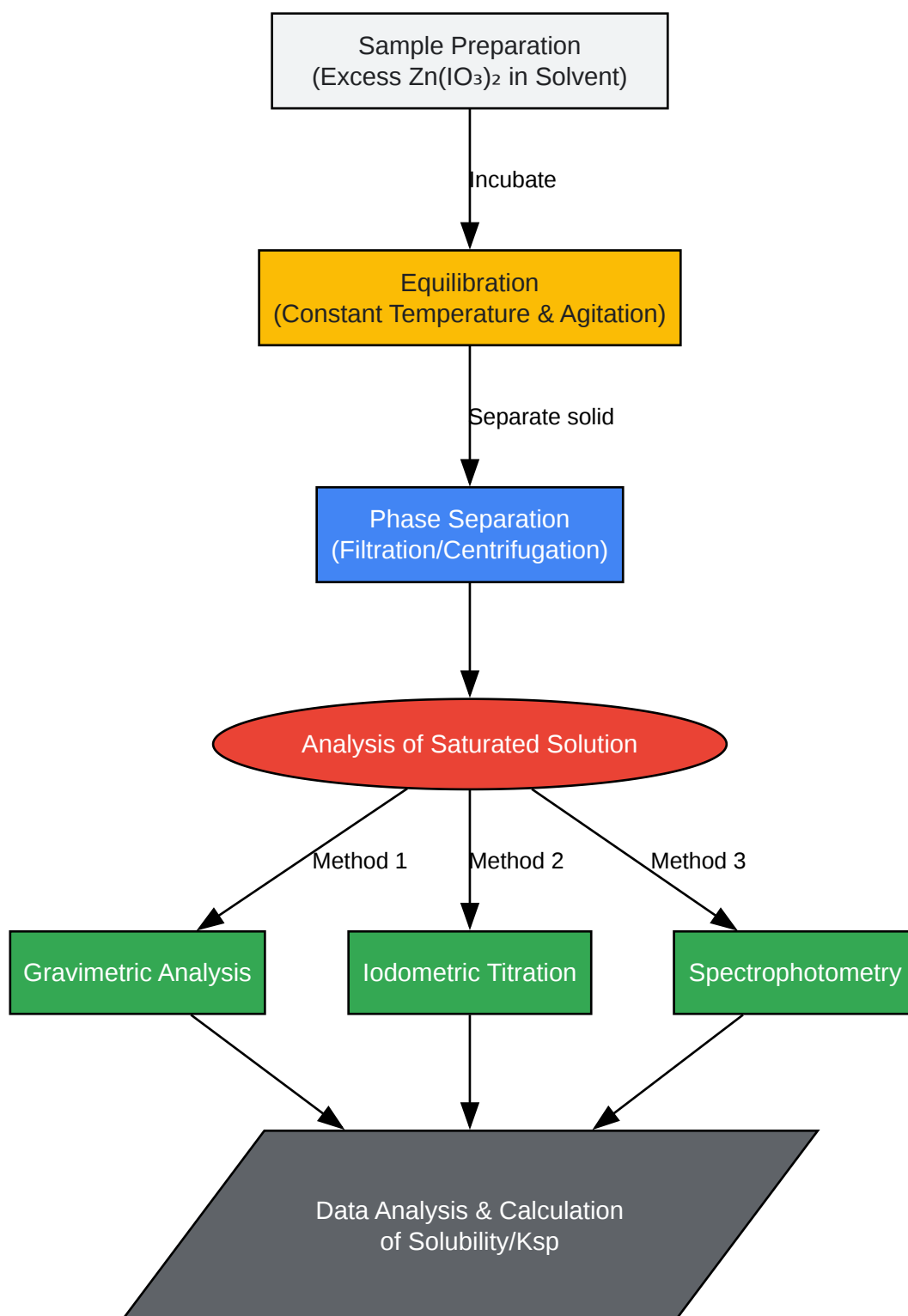
This spectroscopic method can be used if a colored complex of zinc or iodate can be formed, or by measuring the absorbance of the iodate ion directly in the UV region.

Protocol:

- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of **zinc iodate** with known concentrations.
- Preparation of Saturated Solution:
 - Prepare a saturated solution and filter it as previously described.
- Absorbance Measurement:
 - Measure the absorbance of the standard solutions and the saturated solution at a specific wavelength using a UV-Visible spectrophotometer. For iodate, this is typically in the UV range.
- Calibration Curve and Concentration Determination:
 - Plot a calibration curve of absorbance versus concentration for the standard solutions.
 - Use the absorbance of the saturated solution to determine its concentration from the calibration curve.

Experimental Workflow

The general workflow for determining the solubility of **zinc iodate** involves several key stages, from sample preparation to data analysis.



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Caption: Workflow for solubility determination.

This technical guide provides essential information on the solubility of **zinc iodate**, intended to support research and development activities. For specific applications, it is recommended to consult the primary literature for detailed experimental conditions and further data.

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